

Methyl 4-methyl-3-oxopentanoate molecular weight and formula

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Compound of Interest

Compound Name: *Methyl 4-methyl-3-oxopentanoate*

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Audience: Researchers, scientists, and drug development professionals.

This document provides the fundamental chemical properties of **Methyl 4-methyl-3-oxopentanoate**, a versatile compound utilized in various research and development applications.

Also known as Methyl isobutyrylacetate, this compound is a methyl ester derivative of 4-methyl-3-oxopentanoic acid.^[1] It serves as a significant building block in organic synthesis.^[1]

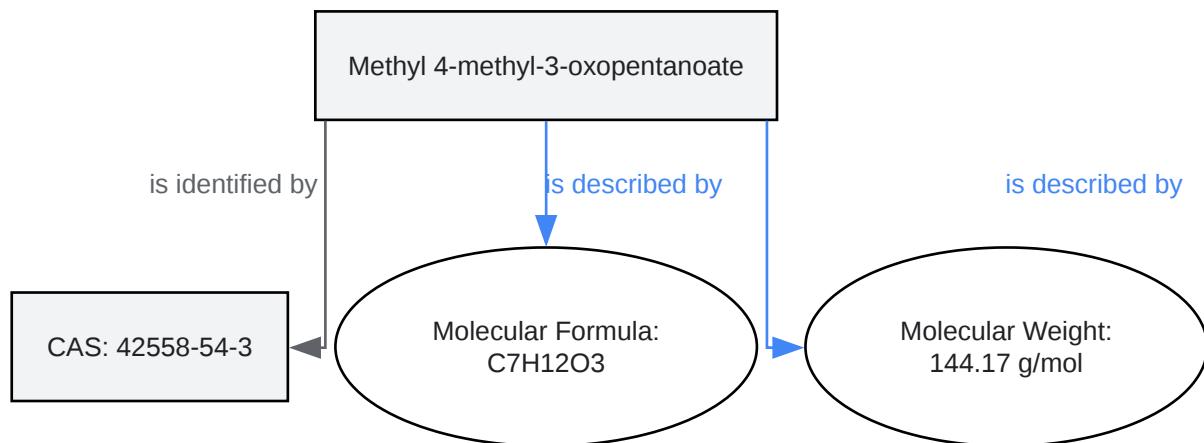
Chemical Properties

The molecular formula and molecular weight of **Methyl 4-methyl-3-oxopentanoate** are summarized in the table below.

Property	Value
Molecular Formula	C ₇ H ₁₂ O ₃ ^{[1][2][3][4][5]}
Molecular Weight	144.17 g/mol ^{[1][2][3][4][5]}

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name, CAS number, and the core chemical properties of **Methyl 4-methyl-3-oxopentanoate**.



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Chemical Identifier Relationships

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